

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan molarity calculator

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Compound Overview and Key Data

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan is an agent-linker conjugate used in Antibody-Drug Conjugates (ADCs). It incorporates Exatecan, which is a DNA Topoisomerase I inhibitor [1] [2] [3].

The table below summarizes the essential information needed for your molarity calculations:

Property	Value
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [4] [3]
Molecular Weight	1074.12 g/mol [1] [4] [3]
CAS Number	2414254-51-4 [1] [4] [3]
Appearance	White to off-white solid powder [4] [5]
Solubility	Soluble in DMSO [1] [4]

Molarity Calculator and Stock Solution Preparation

You can use the fundamental molarity formula for your calculations. The standard stock solution concentrations for this compound are often prepared at 5-10 mM in DMSO [1] [4].

Molarity Formula
$$\text{Molarity (mM)} = \frac{\text{Mass (mg)}}{\text{Molecular Weight (g/mol)}} \times \text{Volume (mL)} \times 1000$$

Stock Solution Preparation Table The following table provides a quick reference for preparing common stock solution volumes. The calculated values are based on the molecular weight of **1074.12 g/mol** [1] [4].

Target Concentration	Mass of Compound (mg)	Volume of Solvent (mL)
10 mM	1.07 mg	0.1 mL
10 mM	5.37 mg	0.5 mL
10 mM	10.74 mg	1.0 mL
5 mM	0.54 mg	0.1 mL
5 mM	2.69 mg	0.5 mL
5 mM	5.37 mg	1.0 mL

Experimental Protocol

Here is a detailed step-by-step protocol for preparing a 5 mM stock solution in DMSO.

Materials

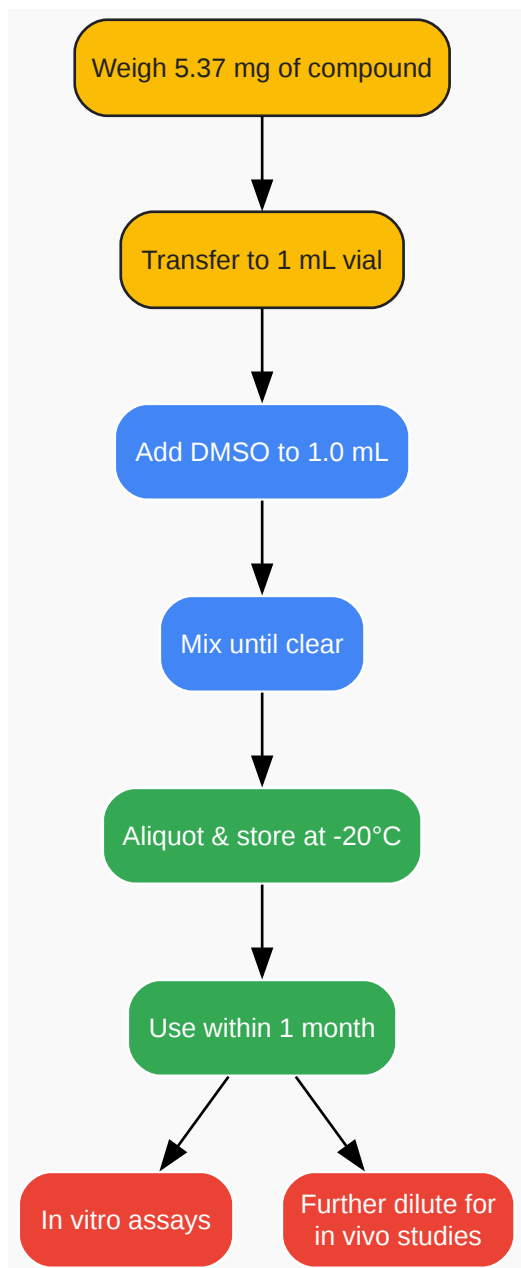
- **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** (HY-148668) [1]
- Anhydrous DMSO (newly opened is recommended) [1]
- 1 mL volumetric vial or tube
- Analytical balance (capable of weighing to 0.01 mg)
- Micropipettes and tips

Procedure

- **Weigh the Compound:** Tare a clean weighing boat. Accurately weigh **5.37 mg** of the compound.

- **Transfer:** Quantitatively transfer the compound to a 1 mL volumetric vial.
- **Dissolve:** Add anhydrous DMSO to the vial to bring the total volume to 1.0 mL.
- **Mix:** Cap the vial securely and vortex or invert it gently until the solid is completely dissolved, forming a clear solution.
- **Aliquot and Store:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at **-20°C**, sealed and protected from moisture and light. The solution is typically stable for **1 month** at -20°C [1] [4].

The workflow below summarizes the key steps in the preparation and use of the stock solution.



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Important Application Notes

- **Solvent Considerations:** DMSO is the recommended solvent for initial stock solutions [1] [4]. Be aware that DMSO is hygroscopic; use a newly opened bottle for critical work to avoid water absorption that could affect concentration and compound stability [1].
- **In Vivo Formulations:** If the stock solution is intended for animal studies, it requires further dilution in an appropriate vehicle. One common formulation for injection is **DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45** [4] [5].
- **Handling and Storage:** The compound should be stored as a powder at **-20°C** for long-term stability (up to 3 years). Always centrifuge vials briefly before opening to bring the powder to the bottom and avoid loss [1] [4].

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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
4. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane ... Exatecan [peptidedb.com]
5. MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan [invivochem.com]

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